

In-Depth Technical Guide: Testosterone Sulfate (Pyridinium) (CAS: 34991-10-1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Testosterone sulfate (pyridinium)*

Cat. No.: *B15587329*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Testosterone sulfate (pyridinium)**, CAS number 34991-10-1. The information is compiled for an audience with a technical background in chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Testosterone sulfate (pyridinium) is the pyridinium salt of testosterone 17 β -sulfate. It is a synthetically produced compound, often used as a reference material in analytical applications or as an intermediate in chemical synthesis. While testosterone and its primary metabolite, testosterone sulfate, are endogenous androgens, the pyridinium salt form is not naturally occurring.

Summary of Physicochemical Data

Property	Value	Source
CAS Number	34991-10-1	-
Molecular Formula	C ₂₄ H ₃₃ NO ₅ S	[1][2]
Molecular Weight	447.59 g/mol	[1][2]
Appearance	White to off-white solid	-
Chemical Name	Androst-4-en-3-one, 17-(sulfooxy)-, (17β)-, compd. with pyridine (1:1)	-
Synonyms	Testosterone 17-sulfate, pyridinium salt	-

Spectral and Analytical Data

Detailed spectral data is crucial for the unambiguous identification and characterization of **Testosterone sulfate (pyridinium)**.

Table of Spectral Data

Technique	Data
¹ H NMR (400 MHz)	δH (400 MHz): 8.88 (m, 2H, o-pyridinium), 8.56 (m, 1H, p-pyridinium), 8.14 (m, 2H, m-pyridinium), 5.71 (s, 1H, C4-H), 4.30 (t, J 8.6 Hz, 1H, C17-H), 2.55–0.86 (m, 19H), 1.24 (s, 3H, C18-H3), 0.86 (s, 3H, C19-H3)
¹³ C NMR (100 MHz)	δC (100 MHz): 202.4 (C3), 175.1 (C5), 148.5 (o-pyridinium), 143.0 (p-pyridinium), 128.9 (m-pyridinium), 124.2 (C4), 87.9 (C17), 55.4, 51.3, 43.8, 40.1, 37.7, 36.7 (2 C), 32.7, 32.6, 29.2, 24.3, 21.7, 17.7 (C18), 12.1 (C19)
LRMS (–ESI)	m/z 367 (100%, [C ₁₉ H ₂₇ O ₅ S] [–]), 97 (20%, [HSO ₄] [–])
HRMS (–ESI)	found 367.1579, [C ₁₉ H ₂₇ O ₅ S] [–] requires 367.1579

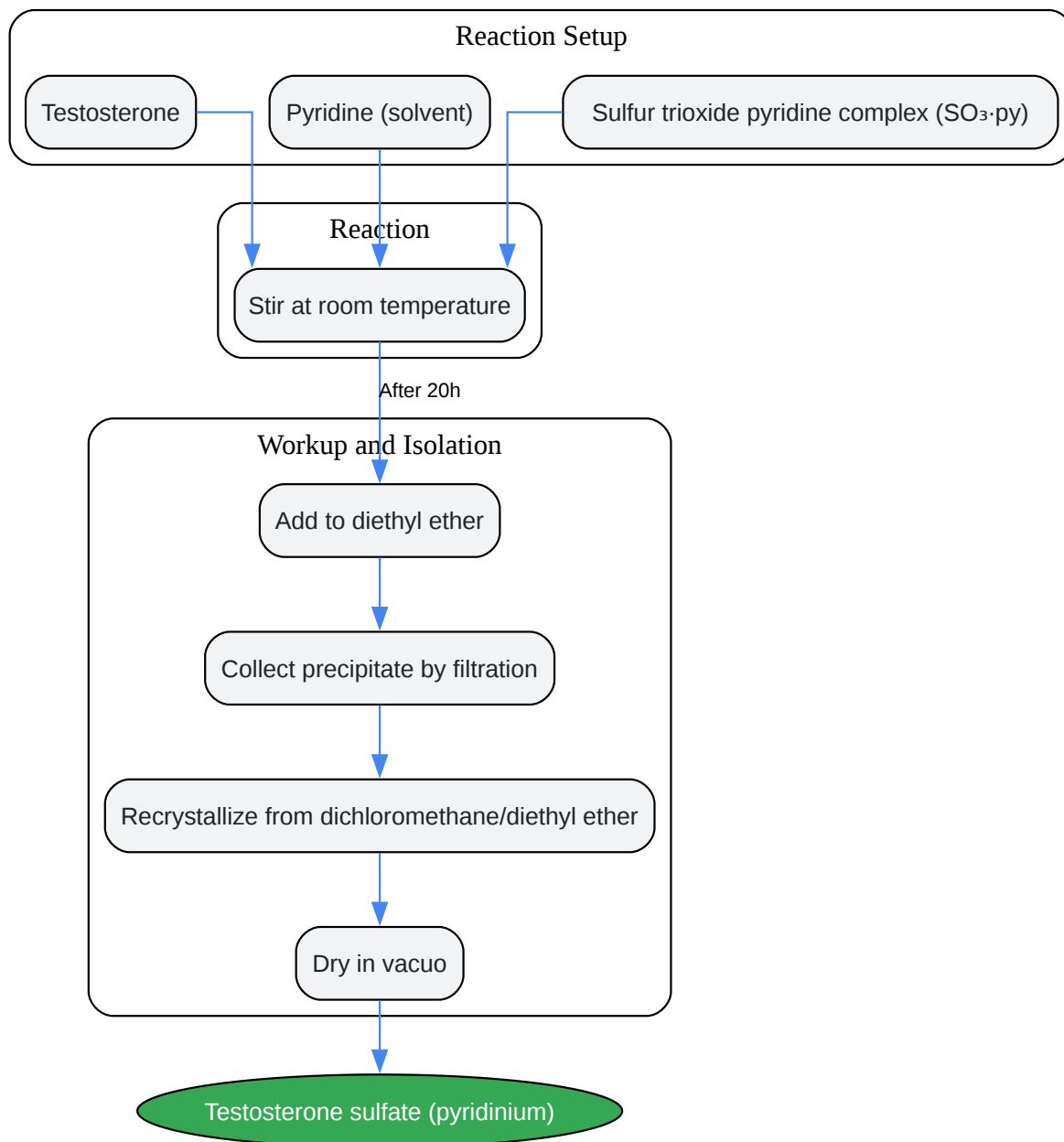
Note: NMR data is referenced from a study where the solvent was not explicitly stated for the final compound, but related compounds were analyzed in CDCl₃ or DMSO-d₆.

Experimental Protocols

Synthesis of Testosterone Sulfate (Pyridinium)

A common method for the synthesis of **Testosterone sulfate (pyridinium)** involves the sulfation of testosterone using a sulfur trioxide pyridine complex.

Experimental Workflow: Synthesis of **Testosterone Sulfate (Pyridinium)**



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **Testosterone sulfate (pyridinium)**.

Detailed Methodology:

- A solution of testosterone (100 mg) in pyridine (1 mL) is prepared.
- This solution is added dropwise to solid sulfur trioxide pyridine complex ($\text{SO}_3 \cdot \text{py}$) (1.1–1.6 equivalents).
- The resulting solution is stirred at room temperature for approximately 20 hours.
- The reaction mixture is then added to diethyl ether (20 mL) to induce precipitation.
- The precipitate is collected by filtration.
- The crude product is purified by recrystallization from refluxing dichloromethane/diethyl ether.
- The purified product is washed with small portions of cold diethyl ether and dried under vacuum to yield **Testosterone sulfate (pyridinium)**.

Preparation of Solutions for In Vitro/In Vivo Studies

While no specific biological studies for **Testosterone sulfate (pyridinium)** have been identified, the following are general protocols for dissolving this compound for potential experimental use.

Protocol 1:

- Add each solvent one by one: 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.
- This protocol is reported to yield a clear solution with a solubility of ≥ 2.5 mg/mL (5.59 mM).

Protocol 2:

- Add each solvent one by one: 10% DMSO, 90% (20% SBE- β -CD in Saline).
- This protocol is reported to yield a clear solution with a solubility of ≥ 2.5 mg/mL (5.59 mM).

Protocol 3:

- Add each solvent one by one: 10% DMSO, 90% Corn Oil.
- This protocol is reported to yield a clear solution with a solubility of ≥ 2.5 mg/mL (5.59 mM).

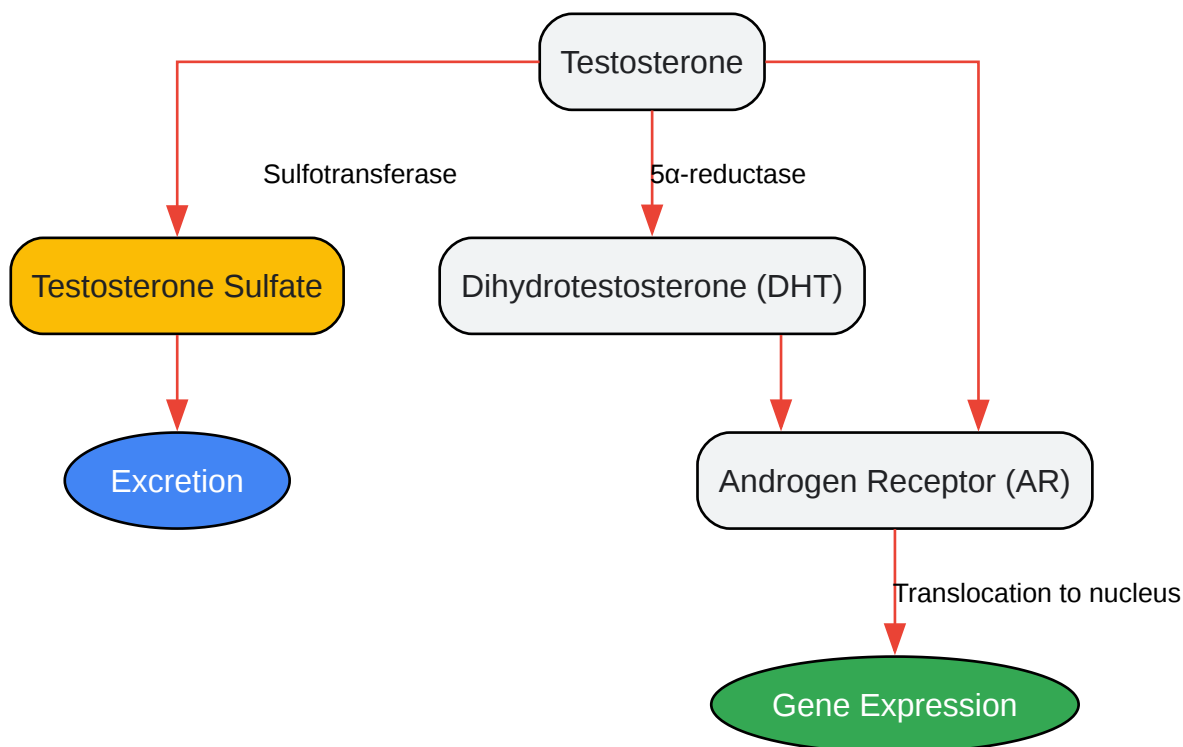
Note: For in vivo experiments, it is recommended to prepare solutions freshly on the day of use. If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.

Biological Context and Signaling Pathways

Currently, there is no publicly available research detailing the specific biological activity or mechanism of action of **Testosterone sulfate (pyridinium)**. Its biological role is inferred from its components: testosterone sulfate and the pyridinium ion.

Testosterone sulfate is a major, though largely inactive, metabolite of testosterone.[3] The sulfation of testosterone, which primarily occurs in the liver, increases its water solubility, facilitating its excretion. This metabolic pathway is a key part of androgen homeostasis.

General Testosterone Metabolism and Action Pathway



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Testosterone Sulfate | C₁₉H₂₈O₅S | CID 119207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.cn [medchemexpress.cn]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Testosterone Sulfate (Pyridinium) (CAS: 34991-10-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587329#testosterone-sulfate-pyridinium-cas-number-34991-10-1-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

